

(1-Bromoethyl)benzene: A Comprehensive Health and Safety Guide for Research Professionals

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Compound of Interest

Compound Name: (1-Bromoethyl)benzene

Cat. No.: B1216412

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An In-depth Technical Whitepaper for Researchers, Scientists, and Drug Development Professionals

(1-Bromoethyl)benzene, also known as α -bromoethylbenzene, is a halogenated aromatic hydrocarbon utilized as an intermediate in various organic syntheses, including the production of pharmaceuticals and other fine chemicals. Due to its reactive nature, a thorough understanding of its health and safety profile is paramount for professionals handling this compound. This technical guide provides a comprehensive overview of the known health and safety information for **(1-Bromoethyl)benzene**, with a focus on data presentation, generalized experimental protocols, and logical workflows for safe handling and emergency response.

Physicochemical and Toxicological Data

Quantitative data regarding the physical, chemical, and toxicological properties of **(1-Bromoethyl)benzene** are summarized below. It is important to note that for many toxicological endpoints, specific experimental data for this compound are not readily available in the public domain; in such cases, this is explicitly stated as "No data available."

Table 1: Physical and Chemical Properties

Property	Value	Reference
Molecular Formula	C ₈ H ₉ Br	[1]
Molecular Weight	185.06 g/mol	[1]
Appearance	Clear colorless to pale yellow liquid	[1] [2]
Boiling Point	94 °C at 16 mmHg	[1] [3]
Melting Point	-65 °C	[1] [3]
Flash Point	82 °C - 96 °C (closed cup)	[1] [4]
Density	1.356 g/cm ³ at 25 °C	[4] [5]
Solubility	Soluble in alcohol, ether, and benzene. Decomposes in hot water.	[1] [4] [6]
Vapor Density	6.4	[1]
Refractive Index	1.5612 at 20 °C	[1]

Table 2: Toxicological Information

Endpoint	Result	Reference
Acute Toxicity (Oral)	No data available	[4] [7]
Acute Toxicity (Dermal)	No data available	[4] [7]
Acute Toxicity (Inhalation)	No data available	[4] [7]
Skin Corrosion/Irritation	Causes skin irritation (GHS Category 2)	[7] [8]
Serious Eye Damage/Irritation	Causes serious eye irritation (GHS Category 2A)	[7] [8]
Respiratory or Skin Sensitization	No data available	[4]
Germ Cell Mutagenicity	No data available	[4]
Carcinogenicity	No ingredient of this product present at levels greater than or equal to 0.1% is identified as probable, possible or confirmed human carcinogen by IARC.	[4]
Reproductive Toxicity	No data available	[4] [7]
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation (GHS Category 3)	[4] [7] [8]
Specific Target Organ Toxicity (Repeated Exposure)	No data available	[4]
Aspiration Hazard	No data available	[4]

Hazard Identification and Classification

(1-Bromoethyl)benzene is classified as a hazardous substance. The following table summarizes its GHS hazard statements.

Table 3: GHS Hazard Classification

Hazard Class	Hazard Statement
Flammable liquids	H227: Combustible liquid
Skin corrosion/irritation	H315: Causes skin irritation
Serious eye damage/eye irritation	H319: Causes serious eye irritation
Specific target organ toxicity — single exposure	H335: May cause respiratory irritation

Generalized Experimental Protocols

While specific experimental reports on the toxicology of **(1-Bromoethyl)benzene** are not publicly available, this section describes generalized protocols for assessing skin and eye irritation, consistent with standardized guidelines such as those from the OECD. These are provided for illustrative purposes to offer insight into how such data are typically generated.

Disclaimer: The following protocols are generalized and may not reflect the exact methodology used for the classification of **(1-Bromoethyl)benzene**.

Skin Irritation Testing (Based on OECD TG 404)

This test determines the potential of a substance to cause reversible inflammatory changes to the skin.

- Test System: Healthy young adult albino rabbits are typically used.
- Procedure:
 - The fur on the dorsal area of the trunk is clipped 24 hours before the test.
 - 0.5 mL of the test substance is applied to a small area (approx. 6 cm²) of the clipped skin.
 - The treated area is covered with a gauze patch and an occlusive dressing for a 4-hour exposure period.
 - Following exposure, the patch is removed, and the skin is gently cleansed.

- Observation: The skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal. The severity of the reactions is scored according to a standardized scale.
- Classification: The substance is classified based on the mean scores for erythema and edema.

Eye Irritation Testing (Based on OECD TG 405)

This test evaluates the potential of a substance to cause damage to the eye.

- Test System: Healthy young adult albino rabbits are commonly used.
- Procedure:
 - A single dose of 0.1 mL of the liquid test substance is instilled into the conjunctival sac of one eye of the animal. The other eye remains untreated and serves as a control.
- Observation: The eyes are examined at 1, 24, 48, and 72 hours after application. Observations are made for effects on the cornea (opacity), iris, and conjunctiva (redness, swelling, discharge). The severity of lesions is scored.
- Classification: The classification of the substance's eye irritation potential is based on the severity and reversibility of the observed ocular lesions.

Safe Handling and Emergency Procedures

Given its hazardous properties, strict adherence to safety protocols is mandatory when handling **(1-Bromoethyl)benzene**.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles with side-shields conforming to EN166 or NIOSH-approved equivalents.[\[4\]](#)
- Skin Protection: Handle with chemical-resistant gloves (e.g., nitrile rubber). Dispose of contaminated gloves after use. Wear impervious clothing to prevent skin contact.[\[4\]](#)[\[9\]](#)

- Respiratory Protection: Use in a well-ventilated area or under a chemical fume hood. If inhalation risk is high, use a NIOSH-approved respirator with an appropriate cartridge.[4]

Handling and Storage

- Handling: Avoid contact with skin, eyes, and clothing. Avoid breathing vapors or mist. Keep away from heat, sparks, and open flames.[7][10]
- Storage: Store in a cool, dry, and well-ventilated place. Keep the container tightly closed. Protect from moisture and light.[1][7]

First-Aid Measures

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.[4][7]
- Skin Contact: Wash off with soap and plenty of water. Consult a physician if irritation persists.[4][7]
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[4][7]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[4][7]

Fire-Fighting Measures

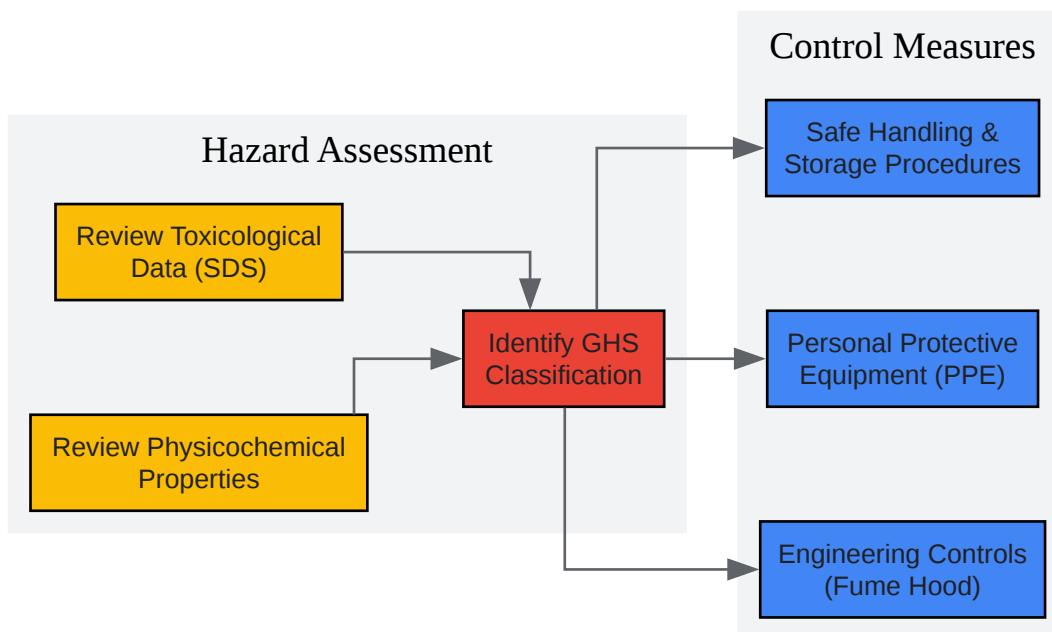
- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[4][7]
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.
- Specific Hazards: Thermal decomposition can produce carbon oxides and hydrogen bromide gas.[4][7]
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) for firefighting if necessary.[4]

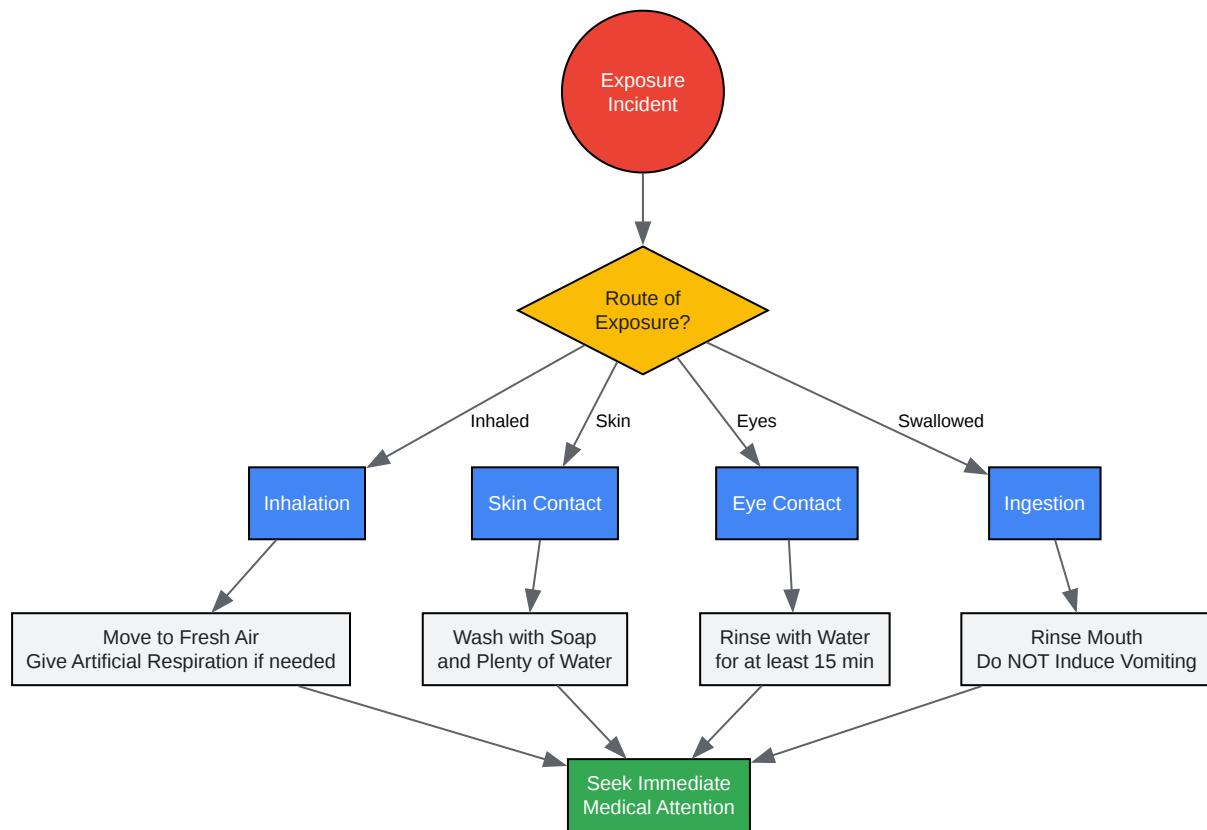
Accidental Release Measures

- Personal Precautions: Use personal protective equipment. Ensure adequate ventilation. Evacuate personnel to safe areas. Remove all sources of ignition.[\[4\]](#)
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[\[4\]](#)
- Containment and Cleaning: Contain spillage and then collect with non-combustible absorbent material (e.g., sand, earth, vermiculite) and place in a container for disposal according to local regulations.[\[4\]](#)

Visualized Workflows and Logical Relationships

The following diagrams, created using the DOT language, illustrate key workflows and logical relationships for the safe management of **(1-Bromoethyl)benzene**.





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